

Application Note: Synthesis of N,N-Dimethylbenzenecarbothioamide via Thionation of N,N-Dimethylbenzamide

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Compound of Interest

Compound Name: N,N-Dimethylbenzenecarbothioamide

Cat. No.: B103472

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Audience: Researchers, scientists, and drug development professionals.

Introduction

N,N-Dimethylbenzenecarbothioamide is a tertiary thioamide derivative. The conversion of amides to their corresponding thioamides is a fundamental transformation in organic synthesis, providing access to a class of compounds with diverse applications in medicinal chemistry and materials science. Thioamides are important building blocks for the synthesis of sulfur-containing heterocycles. One of the most common and effective methods for this transformation is the use of Lawesson's reagent (LR), which serves as a mild and efficient thionating agent.^{[1][2]} This protocol details the synthesis of **N,N-Dimethylbenzenecarbothioamide** from N,N-dimethylbenzamide using Lawesson's reagent.

Reaction Principle

The thionation of an amide with Lawesson's reagent involves the replacement of the carbonyl oxygen atom with a sulfur atom. The reaction proceeds through a four-membered ring intermediate known as a thiaoxaphosphetane.^{[1][2]} The driving force for this reaction is the formation of a thermodynamically stable phosphorus-oxygen double bond in the byproducts.^{[1][2]}

Experimental Protocol

Materials and Equipment:

- N,N-dimethylbenzamide
- Lawesson's reagent (2,4-bis(4-methoxyphenyl)-1,3,2,4-dithiadiphosphetane 2,4-disulfide)
- Anhydrous toluene
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Inert atmosphere setup (e.g., nitrogen or argon)
- Rotary evaporator
- Silica gel for column chromatography
- Ethyl acetate and hexanes for chromatography

Safety Precautions:

- N,N-dimethylbenzamide: May cause skin and eye irritation.^[3] Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses.^[3]
- Lawesson's Reagent: Harmful if swallowed. Causes skin irritation. Handle in a well-ventilated fume hood.
- Toluene: Flammable liquid and vapor. Harmful if inhaled.
- The toxicological properties of the product, **N,N-Dimethylbenzenecarbothioamide**, have not been fully investigated.^[4] Standard laboratory safety procedures should be followed, including the use of PPE.^[4]

Procedure:

- Reaction Setup: To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere, add N,N-dimethylbenzamide (1.0 mmol, 1.0 equiv).
- Addition of Reagents: Add anhydrous toluene (approximately 4 mL per mmol of amide) to the flask.^[5] Stir the mixture until the amide is fully dissolved. To this solution, add Lawesson's reagent (0.5-0.6 mmol, 0.5-0.6 equiv).^[5]
- Reaction: Heat the reaction mixture to reflux (approximately 110°C for toluene). Monitor the progress of the reaction using Thin Layer Chromatography (TLC) until the starting amide is consumed.
- Work-up: Once the reaction is complete, cool the mixture to room temperature. The solvent can be removed under reduced pressure using a rotary evaporator.
- Purification: The crude residue is then purified by column chromatography on silica gel. The use of Lawesson's reagent can sometimes complicate purification due to phosphorus-containing byproducts.^[6] A gradient of ethyl acetate in hexanes is typically effective for eluting the desired thioamide product.

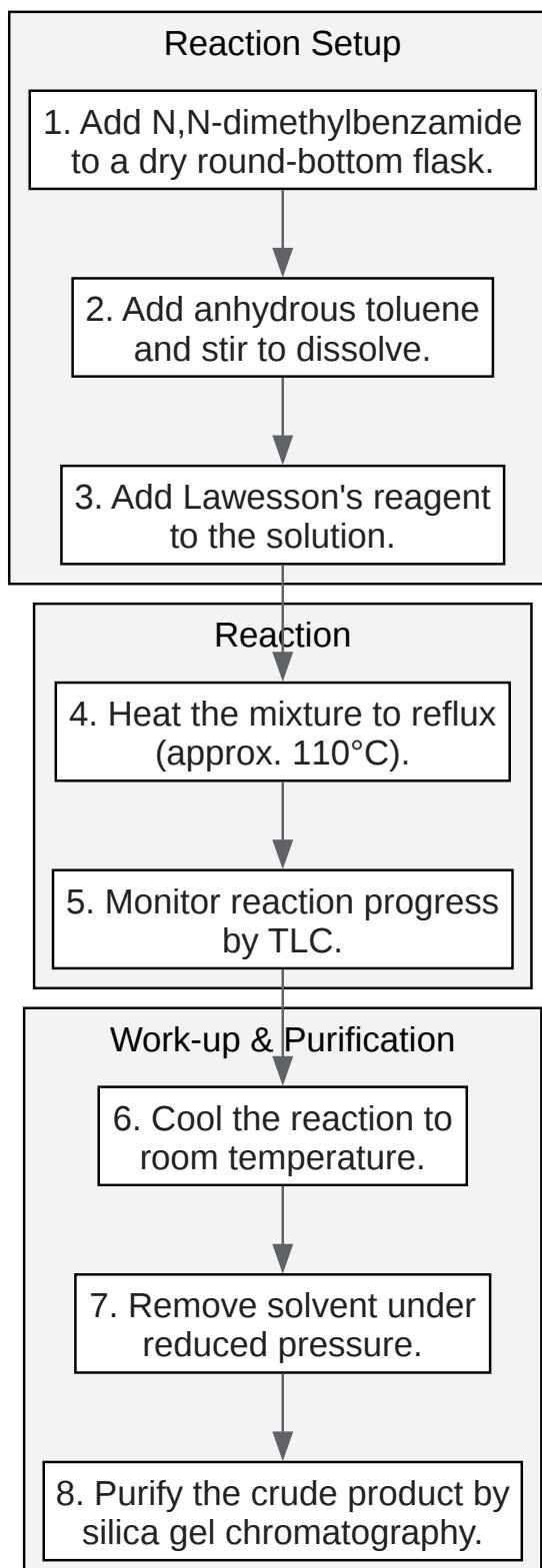
Data Presentation

Reagent/Product	Molecular Weight (g/mol)	Moles (mmol)	Equivalents	Amount
N,N-Dimethylbenzamide	149.19	1.0	1.0	149 mg
Lawesson's Reagent	404.47	0.55	0.55	222 mg
Toluene	-	-	-	4 mL
Product:	165.25	-	-	-
N,N-Dimethylbenzene carbothioamide				

Characterization Data (Literature Values)

Property	Value
Molecular Formula	C9H11NS[7]
Boiling Point	231°C at 760 mmHg[7]
Density	1.083 g/cm ³ [7]

Visualizations



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Caption: Experimental workflow for the synthesis of **N,N-Dimethylbenzenecarbothioamide**.

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References

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